

# Fagaramide CAS number and molecular weight

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## Compound of Interest

Compound Name: Fagaramide

Cat. No.: B8271708

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## In-Depth Technical Guide to Fagaramide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Fagaramide**, a naturally occurring alkamide, has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of **Fagaramide**, including its physicochemical properties, synthesis, and established experimental protocols for evaluating its biological effects. The document details its mechanism of action, particularly in cytotoxicity and antimicrobial activities, and summarizes key quantitative data. Furthermore, it presents visual representations of relevant signaling pathways and experimental workflows to facilitate a deeper understanding of its molecular interactions.

### Physicochemical Properties

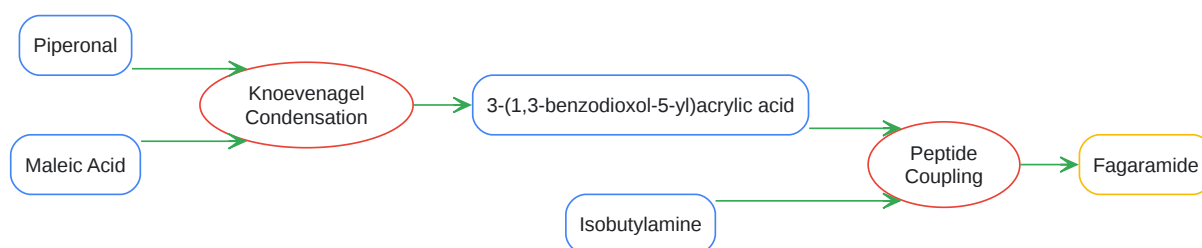
**Fagaramide** is chemically known as (2E)-3-(1,3-benzodioxol-5-yl)-N-(2-methylpropyl)prop-2-enamide. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	495-86-3	[1]
Molecular Weight	247.29 g/mol	[2]
Molecular Formula	C14H17NO3	[2]

## Synthesis

While a detailed, step-by-step protocol for the total synthesis of **Fagaramide** is not readily available in the reviewed literature, the synthesis of its analogs suggests a common chemical pathway. A plausible synthetic route involves the condensation of 3-(1,3-benzodioxol-5-yl)acrylic acid with isobutylamine to form the corresponding amide.

A general representation of a synthetic approach for **Fagaramide** analogs involves a peptide coupling reaction, as illustrated below.



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Caption: General workflow for the synthesis of **Fagaramide** analogs.

## Biological Activities and Mechanisms of Action

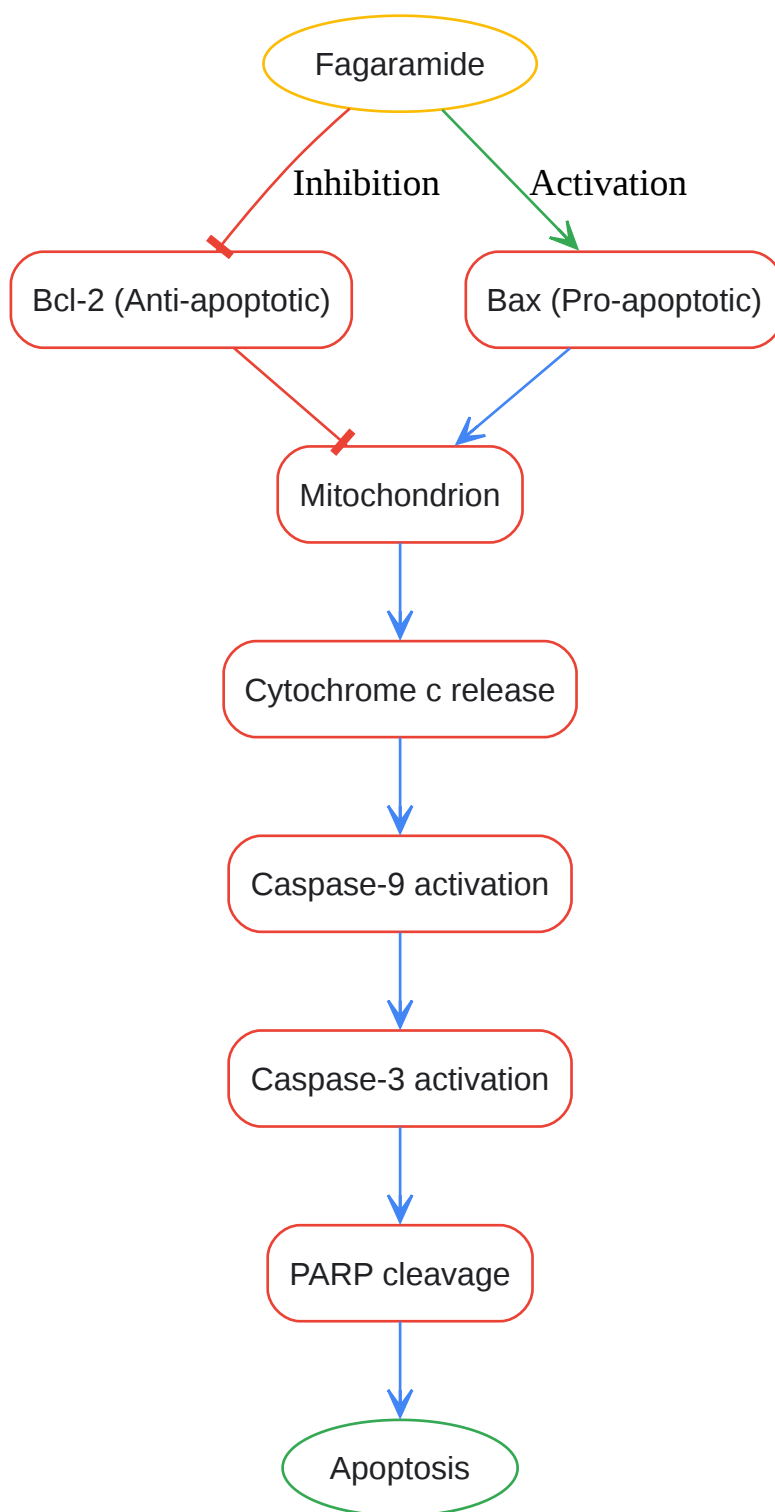
**Fagaramide** exhibits a range of biological activities, with its cytotoxic and antimicrobial properties being the most extensively studied.

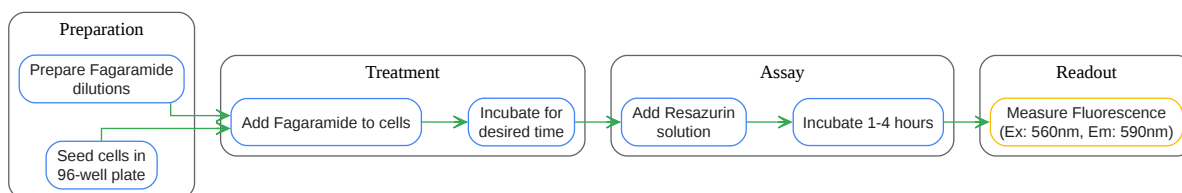
### Cytotoxic Activity and Apoptosis

**Fagaramide** and its derivatives have demonstrated moderate cytotoxic effects against various cancer cell lines, including leukemia cells.[3][4] The underlying mechanism is believed to involve the induction of apoptosis. While the precise signaling cascade for **Fagaramide** is still under investigation, studies on related compounds suggest the involvement of key apoptosis-regulating proteins. A proposed mechanism involves the modulation of the Bcl-2 family of proteins, leading to an increased Bax/Bcl-2 ratio, which in turn triggers the caspase cascade.

Western blot analysis is a crucial technique to elucidate the apoptotic pathway induced by **Fagaramide**. Key proteins to investigate include:

- Bcl-2 family proteins: Bcl-2 (anti-apoptotic) and Bax (pro-apoptotic).
- Caspases: Initiator caspases (e.g., Caspase-8, Caspase-9) and executioner caspases (e.g., Caspase-3).
- PARP: Poly (ADP-ribose) polymerase, a substrate of activated caspases.





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